

Safe Disposal of Methyl 5-oxopentanoate: A Comprehensive Guide

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Compound of Interest

Compound Name: Methyl 5-oxopentanoate

Cat. No.: B1594885

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For laboratory professionals engaged in research, scientific analysis, and drug development, the meticulous management and disposal of chemical reagents is paramount for ensuring a safe and compliant operational environment. This guide provides detailed, step-by-step procedures for the proper disposal of **Methyl 5-oxopentanoate**, safeguarding both personnel and the environment.

Core Principle: Handle as Hazardous Waste

Methyl 5-oxopentanoate should be treated as hazardous waste.^[1] This precautionary approach aligns with established safety protocols for chemical substances and ensures the highest level of safety and regulatory compliance. Organic esters like **Methyl 5-oxopentanoate** can exhibit hazardous properties such as flammability and irritancy.^{[1][2][3]}

Quantitative Data for Methyl 5-oxopentanoate

The following table summarizes key quantitative and qualitative data for **Methyl 5-oxopentanoate**, critical for its safe handling and disposal.

Property	Value	Source
Molecular Formula	C6H10O3	PubChem[2]
Molecular Weight	130.14 g/mol	PubChem[2]
Physical Form	Liquid	Sigma-Aldrich
Signal Word	Warning	Sigma-Aldrich, PubChem[2]
Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	Sigma-Aldrich, PubChem[2][3]
Storage Temperature	Sealed in dry, store in freezer, under -20°C	Sigma-Aldrich

Experimental Protocol: Waste Disposal Procedure

The proper disposal of **Methyl 5-oxopentanoate** requires a systematic approach to waste characterization, segregation, and collection.

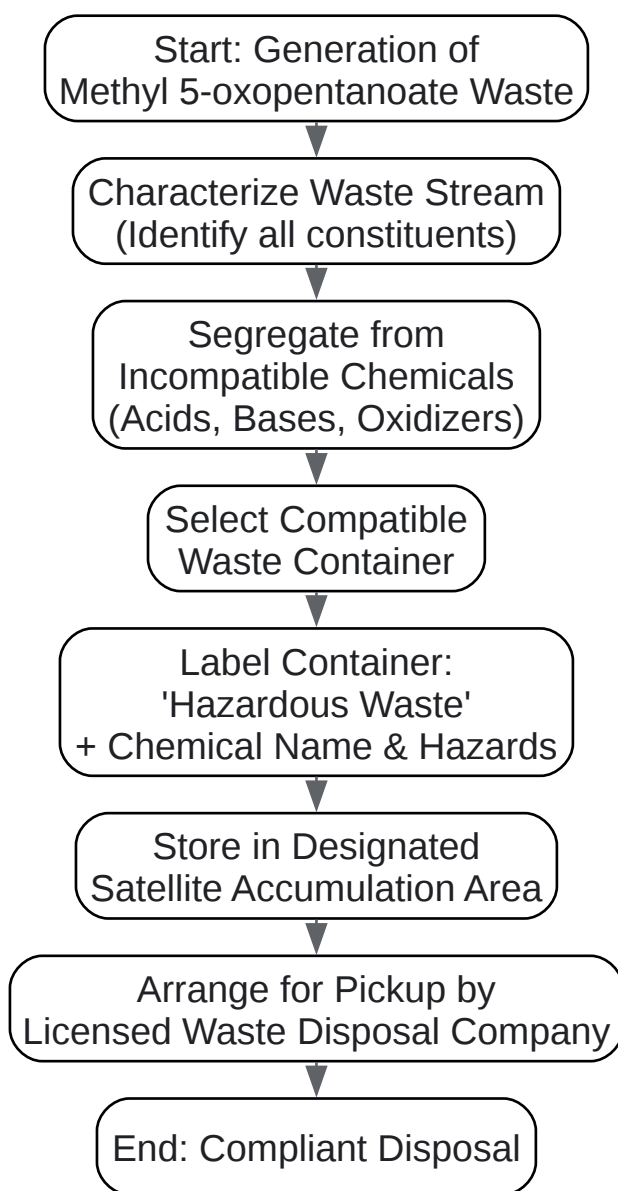
Methodology:

- Waste Characterization and Segregation:
 - Inventory: Maintain a precise log of all chemicals added to the waste container. For mixtures, accurately record the estimated percentage of each component.
 - Segregation: Do not mix **Methyl 5-oxopentanoate** waste with incompatible materials. Specifically:
 - Store separately from acids and bases.[1]
 - Keep away from strong oxidizing agents.
 - Separate halogenated and non-halogenated organic solvents to potentially reduce disposal costs.[1]

- Waste Collection and Labeling:
 - Container: Use a container that is compatible with **Methyl 5-oxopentanoate**. The container must be kept tightly sealed except when adding waste.[4]
 - Labeling: Immediately affix a "Hazardous Waste" label to the container. The label must include the full chemical name, "**Methyl 5-oxopentanoate**," and a clear indication of its hazards (e.g., "Irritant," "Combustible").[1] Also, note the date when the first waste was added.[1]
- Storage and Disposal:
 - Accumulation: Store the waste container in a designated satellite accumulation area.
 - Professional Disposal: Arrange for the disposal of the waste through a licensed and approved waste disposal company. Adhere to all local, state, and federal regulations for hazardous waste disposal.[4][5]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Methyl 5-oxopentanoate**.



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Disposal workflow for **Methyl 5-oxopentanoate**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **Methyl 5-oxopentanoate**, fostering a secure research environment. Always consult your institution's specific waste management guidelines and your Environmental Health and Safety office for any questions or clarification.

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